Technical Monograph: 5-Chloro-2-propionamidopyridine[1][2]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-(5-chloropyridin-2-yl)propanamide*
Cat. No.:	*B502811*

Get Quote

Executive Summary

5-Chloro-2-propionamidopyridine (Systematic name: N-(5-chloropyridin-2-yl)propionamide) is a critical heterocyclic intermediate used primarily in the synthesis of Factor Xa inhibitors and other pyridine-based pharmaceutical agents.[1][2] Structurally, it consists of a 2-amino-5-chloropyridine scaffold acylated with a propionyl group.[1][2] This molecule serves as both a stable precursor for complex drug assembly and a probe for establishing Structure-Activity Relationships (SAR) in medicinal chemistry, particularly for optimizing the S1 and S4 binding pockets of coagulation proteases.

This guide details the physicochemical properties, validated synthetic protocols, and reactivity profiles of this compound, designed for researchers in drug discovery and process chemistry.

Structural Identity & Physicochemical Profile[1][2][3][4][5]

Nomenclature & Identification

© 2026 BenchChem. All rights reserved.

Property	Detail
Systematic Name	N-(5-chloropyridin-2-yl)propanamide
Common Synonyms	5-chloro-2-propionamidopyridine; 2-Propionamido-5-chloropyridine
Parent Scaffold CAS	1072-98-6 (2-Amino-5-chloropyridine)
Molecular Formula	$C_8H_9ClN_2O$
Molecular Weight	184.62 g/mol
SMILES	CCC(=O)Nc1ccc(Cl)cn1

Calculated & Observed Properties[2]

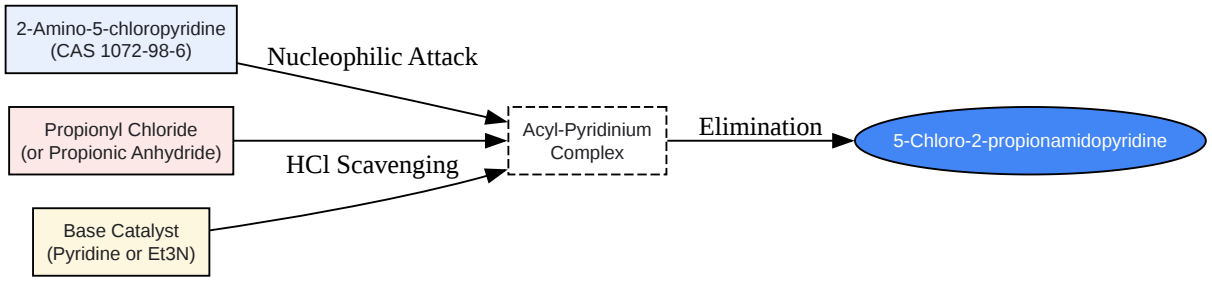
- Physical State: Crystalline solid (Off-white to pale yellow).[1][2]
- Melting Point: Typically 118–122 °C (Dependent on purity/polymorph).[1][2]
- Solubility:
  - High: DMSO, DMF, Dichloromethane, Ethyl Acetate.
  - Moderate: Ethanol, Methanol.
  - Low: Water, Hexanes.
- Acidity (pKa): The amide N-H is weakly acidic (pKa ~14-15).[1][2] The pyridine nitrogen is weakly basic (pKa < 3) due to the electron-withdrawing chlorine at C5 and the acyl group at N2.[1][2]
- Lipophilicity (LogP): ~1.8 – 2.1 (Predicted).[1][2]

Synthetic Pathways & Optimization

The synthesis of 5-chloro-2-propionamidopyridine is a classic nucleophilic acyl substitution.[1][2] The reaction kinetics are governed by the reduced nucleophilicity of the 2-aminopyridine nitrogen, caused by the electron-withdrawing chlorine atom at position 5.

© 2026 BenchChem. All rights reserved.

Reaction Scheme Logic (Graphviz)[1]



Click to download full resolution via product page

Caption: Acylation pathway showing the conversion of the electron-deficient amine to the amide.

Validated Experimental Protocol

Objective: Synthesis of N-(5-chloropyridin-2-yl)propionamide on a 10 mmol scale.

Reagents:

- 2-Amino-5-chloropyridine (1.29 g, 10.0 mmol)[1]
- Propionyl chloride (1.02 g, 11.0 mmol) [Alternative: Propionic anhydride][1]
- Triethylamine (Et_3N) (1.52 g, 15.0 mmol)[1]
- Dichloromethane (DCM) (anhydrous, 20 mL)[1]

Procedure:

- Dissolution: In a flame-dried 50 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, dissolve 2-amino-5-chloropyridine in anhydrous DCM (20 mL).
- Base Addition: Add Triethylamine (1.5 eq) and cool the solution to 0 °C using an ice bath.

© 2026 BenchChem. All rights reserved.

- Acylation: Dropwise add Propionyl chloride (1.1 eq) over 10 minutes. The reaction is exothermic; maintain temperature < 5 °C.[2]
- Reaction: Allow the mixture to warm to room temperature (25 °C) and stir for 3–4 hours. Monitor via TLC (30% EtOAc/Hexanes) or LC-MS.[1][2]
- Quench & Workup: Quench with saturated $NaHCO_3$ solution (20 mL). Separate phases. Extract aqueous layer with DCM (2 x 10 mL).[1][2]
- Purification: Wash combined organics with Brine, dry over Na_2SO_4, filter, and concentrate in vacuo.
- Crystallization: Recrystallize the crude solid from Ethanol/Water or Hexane/EtOAc to yield the pure product.[2]

Self-Validating Checkpoint:

- Success Indicator: Disappearance of the starting amine spot on TLC (lower Rf) and appearance of a less polar amide spot.[2]
- Purity Check: 1H NMR should show a characteristic triplet/quartet for the ethyl group and aromatic signals shifted downfield due to the amide anisotropy.[2]

Chemical Reactivity & Functionalization[1][2][7][8]

This molecule possesses two distinct "handles" for further chemical modification, making it a versatile scaffold.

The C5-Chlorine Handle (Cross-Coupling)

The chlorine atom at the 5-position is activated for Palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) due to the electron-deficient nature of the pyridine ring.[1][2]

- Reactivity Trend: 2-Chloropyridine > 4-Chloropyridine > 5-Chloropyridine (least reactive to S_NAr, but active for Pd-catalysis).[1][2]

© 2026 BenchChem. All rights reserved.

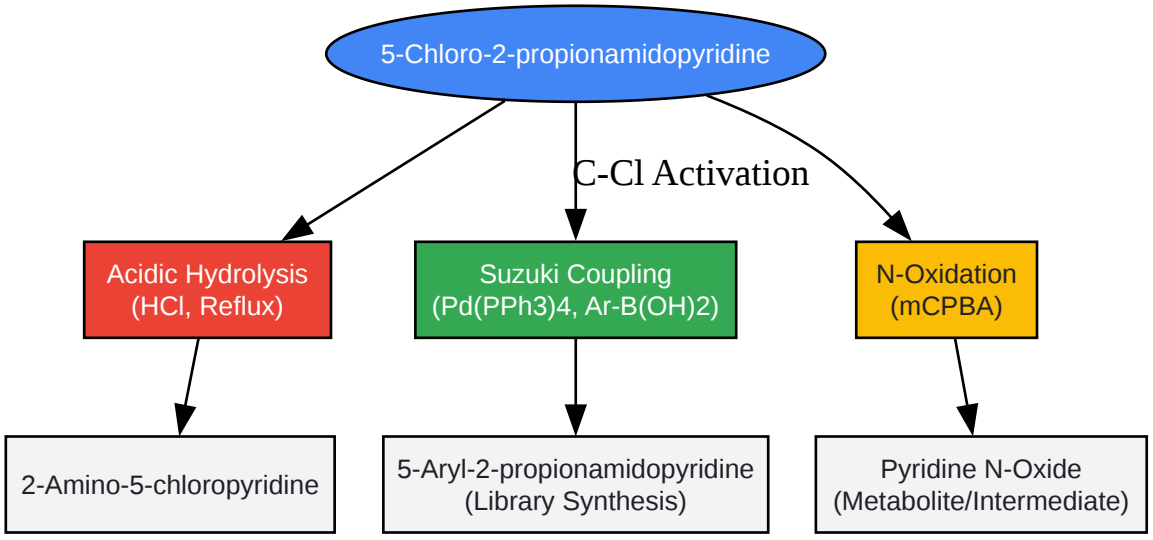
- Application: Introduction of aryl or heteroaryl groups to extend the scaffold (e.g., biaryl formation in drug synthesis).

The Amide Linkage (Directing Group)

The propionamide group can act as a directing group for C-H activation at the C3 position of the pyridine ring, although the C3 position is sterically crowded.

- Hydrolysis: The amide bond is stable under neutral conditions but can be hydrolyzed back to the amine using 6N HCl (reflux) or NaOH (reflux).[1]

Reactivity Logic Map (Graphviz)[1]



Click to download full resolution via product page

Caption: Functionalization map showing the divergence points for library synthesis.

Pharmaceutical Applications: Factor Xa Inhibitors[1][2][4]

The 5-chloropyridin-2-yl-amino motif is a "privileged structure" in medicinal chemistry, specifically in the design of oral anticoagulants targeting Factor Xa.[1][2]

Mechanistic Role

© 2026 BenchChem. All rights reserved.

In drugs like Edoxaban and Betrixaban, the chloropyridine moiety serves two functions:

- S1 Pocket Binding: The pyridine nitrogen and the chlorine atom occupy the S1 specificity pocket of the Factor Xa enzyme, engaging in critical hydrophobic and electrostatic interactions.
- Metabolic Stability: The chlorine atom blocks the metabolically vulnerable C5 position, preventing rapid oxidative clearance by CYP450 enzymes.

Structural Context[1]

- Betrixaban: Contains the N-(5-chloropyridin-2-yl) amide linkage directly.[1][2]
- Edoxaban: Utilizes a similar 5-chloropyridin-2-yl amine connected to an oxalate linker.[1][2]
- Research Utility: 5-Chloro-2-propionamidopyridine is often used as a truncated model compound to study the electronic effects of the 5-Cl substituent on the amide bond rotational barrier and pKa, which influences oral bioavailability.[1][2]

Safety & Handling

- Hazards: Irritant to eyes, respiratory system, and skin.
- GHS Classification: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (STOT SE 3).
- Handling: Use in a fume hood.[2] Wear nitrile gloves and safety glasses.[2]
- Storage: Store in a cool, dry place. Stable at room temperature for >2 years if protected from moisture.[2]

References

- Synthesis of 2-Amino-5-chloropyridine Precursor
  - Title: Process for preparing 2-amino-5-chloropyridine.[1][2][3][4][5]
  - Source: US Patent 3985759A (1976).[1][2]
  - URL

- Factor Xa Inhibitor Chemistry (Betrixaban)
  - Title: Process for the preparation of N-(5-chloropyridin-2-yl)-2-[4-(N,N-dimethylcarbamimidoyl)-benzoylamino]-5-methoxybenzamide.[1][2][4]
  - Source: Technical Disclosure Commons (2021).[1][2]
  - URL:[Link][1]
- Edoxaban Intermediate Synthesis
  - Title: Method for preparing tert-butyl N-((1R,2S,5S)-2-((2-((5-chloropyridin-2-yl)amino)-2-oxoacetyl)amino)-5-(dimethylcarbamoyl)cyclohexyl)carbamate.[1][2]
  - Source: European Patent EP3752488A1.[2]
  - URL
- General Reactivity of Chloropyridines
  - Title: Correlating Reactivity Trends with Frontier Molecular Orbitals.[2][6]
  - Source: WuXi AppTec QM Magic Class.[2]
  - URL:[Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. BindingDB BDBM88805 MLS002179739::N-(5-chloranylpyridin-2-yl)-2-[(5,6-dimethyl-4-oxidanylidene-3H-thieno[2,3-d]pyrimidin-2-yl)methylsulfanyl]propanamide::N-(5-chloro-2-pyridinyl)-2-[(5,6-dimethyl-4-oxo-3H-thieno[2,3-d]pyrimidin-2-yl)methylthio]propanamide::N-(5-chloro-2-pyridyl)-2-[(4-keto-5,6-dimethyl-3H-thieno[2,3-d]pyrimidin-2-yl)methylthio]propionamide::N-(5-chloropyridin-2-yl)-2-[(5,6-dimethyl-4-oxo-3H-thieno[2,3-

© 2026 BenchChem. All rights reserved.

d]pyrimidin-2-yl)methylsulfanyl]propanamide::SMR001268769::cid_25162023 [w.bindingdb.org]

- 2. 2-Amino-N-(5-chloropyridin-2-yl)-5-methoxybenzamide | 280773-17-3 [sigmaaldrich.com]
- 3. 2-Amino-5-chloropyridine | C5H5ClN2 | CID 66174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. tdcommons.org [tdcommons.org]
- 5. Reactions of 5-chloro-2-methylsulfonyl-4-pyrimidinecarboxylic acid and its esters with amines. The inverse of reactivity in a pyrimidine ring - Mendeleev Communications (RSC Publishing) [pubs.rsc.org]
- 6. Correlating Reactivity Trends with Frontier Molecular Orbitals-Magical Power of Quantum Mechanics-Chemistry [chemistry.wuxiapptec.com]
- To cite this document: BenchChem. [Technical Monograph: 5-Chloro-2-propionamidopyridine[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b502811/docs#technical-monograph-5-chloro-2-propionamidopyridine-1-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.